

# Personal protective equipment for handling **Tenalisib**

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## *Compound of Interest*

Compound Name: **Tenalisib**

Cat. No.: **B612265**

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## Essential Safety and Handling Guide for **Tenalisib**

For researchers, scientists, and drug development professionals, ensuring safe handling of investigational compounds like **Tenalisib** is paramount. This guide provides immediate safety, operational, and disposal protocols to foster a secure laboratory environment and build confidence in chemical handling practices.

## Hazard Identification and Classification

**Tenalisib** is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[[1](#)]
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[[1](#)]

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The following equipment should be used at all times when handling **Tenalisib**:

PPE Category	Specific Requirements
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves (e.g., nitrile rubber).
Body Protection	Impervious clothing, such as a lab coat.
Respiratory Protection	A suitable respirator should be used if dust or aerosols are generated.

This data is synthesized from the **Tenalisib** Material Safety Data Sheet.[\[1\]](#)

## Safe Handling and Storage Protocols

Proper handling and storage are critical to maintain the integrity of **Tenalisib** and ensure the safety of laboratory personnel.

### Handling:

- Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Use only in areas with appropriate exhaust ventilation.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **Tenalisib** is handled.[\[1\]](#)
- Wash hands and skin thoroughly after handling.[\[1\]](#)

### Storage:

- Keep containers tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)

Compound Form	Storage Temperature
Powder	-20°C
In Solvent	-80°C

This data is synthesized from the **Tenalisib** Material Safety Data Sheet.[\[1\]](#)

## First Aid and Emergency Procedures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Eye Contact	Remove contact lenses, if present. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Seek prompt medical attention. <a href="#">[1]</a>
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention. <a href="#">[1]</a>
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. <a href="#">[1]</a>
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention. <a href="#">[1]</a>

## Spill and Disposal Management

Spill Procedures:

- Evacuate personnel from the spill area.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)

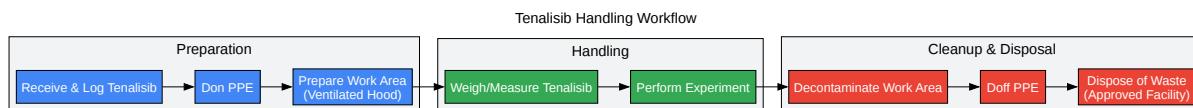
- Wear full personal protective equipment as detailed above.[1]
- Avoid breathing vapors, mist, dust, or gas.[1]
- Collect spillage and clean the area in a safe and timely manner.[1]
- Prevent the product from entering drains, water courses, or the soil.[1]

#### Disposal:

- Dispose of **Tenalisib** and its container at an approved waste disposal plant.[1]
- Follow all local, state, and federal regulations for hazardous waste disposal. In the absence of specific institutional guidelines, general recommendations for chemical waste can be followed, which include mixing the substance with a non-recyclable material and sealing it in a labeled container for collection by a certified waste management service.

## Tenalisib Handling Workflow

The following diagram outlines the procedural flow for the safe handling of **Tenalisib** from receipt to disposal.



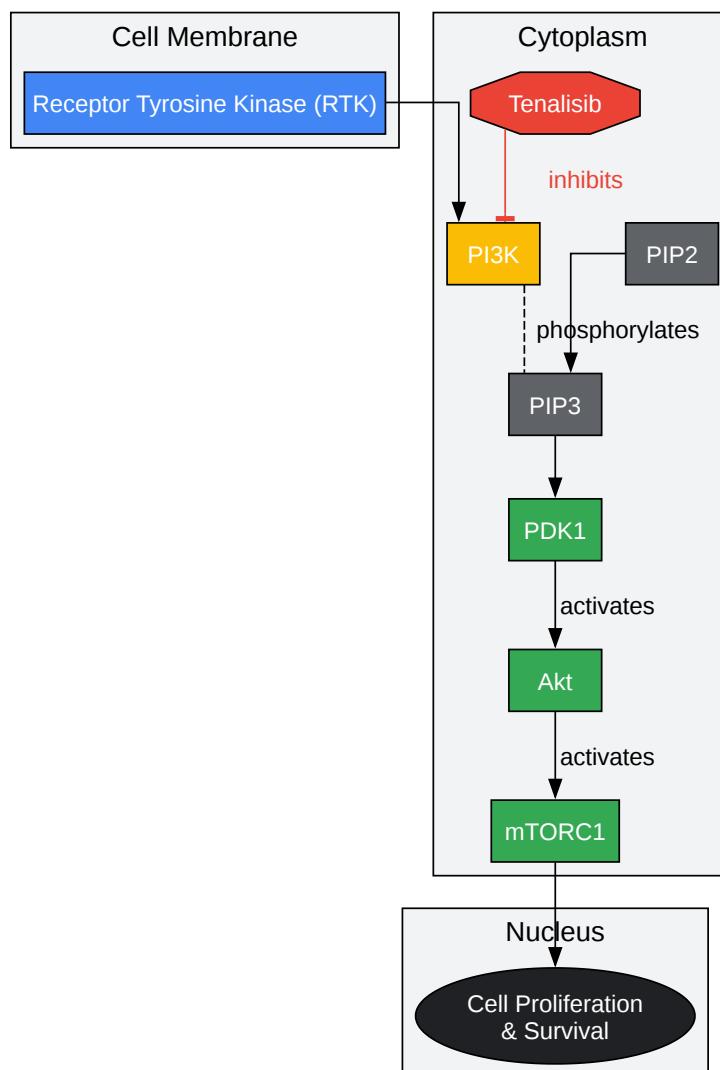
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Caption: Procedural workflow for the safe handling of **Tenalisib**.

## Tenalisib's Mechanism of Action: PI3K/Akt Signaling Pathway

**Tenalisib** is an inhibitor of PI3K $\delta$  and PI3K $\gamma$ .[2] The diagram below illustrates the simplified PI3K/Akt signaling pathway, which is a key pathway in cell proliferation and survival that **Tenalisib** targets.

## Simplified PI3K/Akt Signaling Pathway

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Caption: Inhibition of the PI3K/Akt pathway by **Tenalisib**.

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## References

- 1. Tenalisib|1639417-53-0|MSDS [dcchemicals.com]
- 2. caymanchem.com [caymanchem.com]
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